

1-Bromo-4-chlorobenzene-d4 material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 1-Bromo-4-chlorobenzene-d4

Cat. No.: B591516

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An In-depth Technical Guide on the Material Safety Data Sheet (MSDS) for **1-Bromo-4-chlorobenzene-d4**

For the attention of: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and hazardous properties of **1-Bromo-4-chlorobenzene-d4**. The information presented is aggregated from various safety data sheets and is intended to provide researchers and laboratory personnel with the necessary information to handle this chemical safely. Note that while the primary subject is the deuterated form (d4), much of the available safety data is for the non-deuterated analogue, 1-Bromo-4-chlorobenzene, which is expected to have very similar properties.

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of 1-Bromo-4-chlorobenzene and its deuterated form.

Property	Value	Source
Chemical Name	1-Bromo-4-chlorobenzene-d4	[1]
CAS Number	134415-42-2	[1]
Molecular Formula	C ₆ D ₄ BrCl	[1]
Molecular Weight	195.48 g/mol	[1]
Appearance	White to off-white solid	[2]
Purity	≥98%	[1]
Melting Point	64 - 67 °C / 147.2 - 152.6 °F (for non-deuterated)	[3]
Boiling Point	196 °C / 385 °F (for non-deuterated)	
Flash Point	> 100 °C / > 212 °F (for non-deuterated)	[3]
Specific Gravity	1.651 (for non-deuterated)	[3]

Hazard Identification and Classification

This substance is considered hazardous. The following table outlines its classification and associated hazard statements.

Hazard Classification	Code	Description	Source
Skin Irritation	H315	Causes skin irritation	[4]
Eye Irritation	H319	Causes serious eye irritation	[4]
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation	[4]
Acute oral toxicity	Category 4	Harmful if swallowed	[3]
Acute Inhalation Toxicity	Category 4	Harmful if inhaled	[3]

Experimental Protocols: Emergency Procedures

Detailed methodologies for handling emergency situations are crucial for laboratory safety.

First Aid Measures

- If Inhaled: Move the person into fresh air. If they are not breathing, give artificial respiration. Consult a physician.[4]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash off with soap and plenty of water. Consult a physician.[4]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[4] If contact lenses are present, remove them if it is easy to do so and continue rinsing.[3]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]

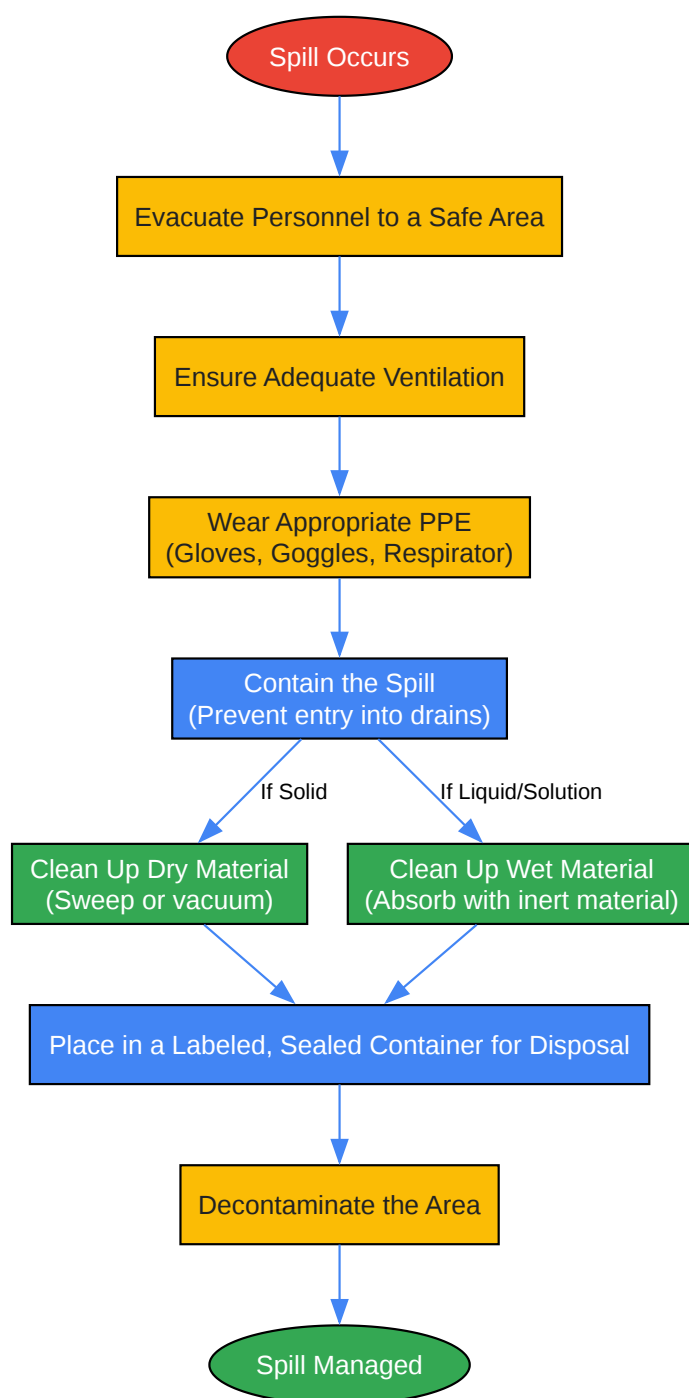
- Specific Hazards: Hazardous decomposition products formed under fire conditions include carbon oxides, hydrogen chloride gas, and hydrogen bromide gas.[5]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary. [4]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation and avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[4]
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel the material. Keep in suitable, closed containers for disposal.[4]

Visualized Workflow: Accidental Spill Response

The following diagram outlines the logical steps to be taken in the event of an accidental spill of **1-Bromo-4-chlorobenzene-d4**.



Workflow for Handling an Accidental Spill

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Caption: A flowchart outlining the key steps for a safe and effective response to an accidental chemical spill.

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